

# Tetrabromophenolphthalein ethyl ester's molecular formula and weight.

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## Compound of Interest

Compound Name: *Tetrabromophenolphthalein ethyl ester*

Cat. No.: *B073270*

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## Tetrabromophenolphthalein Ethyl Ester: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Tetrabromophenolphthalein ethyl ester**, a compound primarily utilized in analytical chemistry and diagnostics. This document details its chemical properties, mechanism of action as a chromogenic substrate, and its key applications in research and clinical settings.

### Core Chemical and Physical Properties

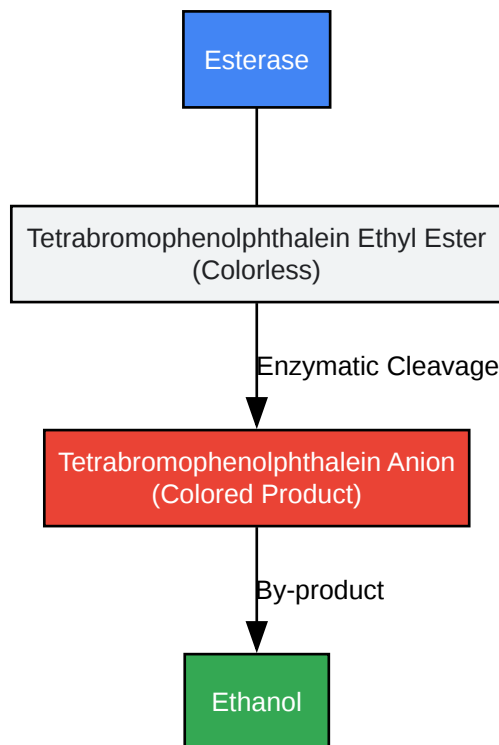
**Tetrabromophenolphthalein ethyl ester**, with the IUPAC name ethyl 2-[(3,5-dibromo-4-hydroxyphenyl)-(3,5-dibromo-4-oxocyclohexa-2,5-dien-1-ylidene)methyl]benzoate, is a synthetic compound belonging to the phthalein dye family.<sup>[1]</sup> Its fundamental properties are summarized in the table below.

Property	Value	Source(s)
Molecular Formula	C22H14Br4O4	[1][2]
Molecular Weight	661.96 g/mol	
CAS Number	1176-74-5	
Appearance	Yellow to red powder	[3]
Melting Point	208-211 °C	[2]
Solubility	Soluble in benzene	[3]

## Mechanism of Action as a Chromogenic Substrate

**Tetrabromophenolphthalein ethyl ester**'s principal utility lies in its function as a chromogenic substrate, particularly for the detection of esterase activity. In its ester form, the compound is largely colorless. However, upon enzymatic cleavage of the ethyl ester group by an esterase, it is converted to the tetrabromophenolphthalein anion. This anion undergoes a significant conformational change, leading to the formation of a highly colored product, typically exhibiting a blue-purple hue. This distinct color change provides a clear and quantifiable endpoint for assays.

## Mechanism of Action of Tetrabromophenolphthalein Ethyl Ester



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Chromogenic reaction of **Tetrabromophenolphthalein ethyl ester**.

## Key Applications in Research and Diagnostics

The colorimetric properties of **Tetrabromophenolphthalein ethyl ester** have led to its adoption in a variety of analytical methods:

- **Spectrophotometric Determination:** It is widely used as a reagent in the spectrophotometric determination of various analytes, including cationic surfactants and aliphatic amines.[3]
- **Protein Quantification:** The dye-binding properties of its hydrolyzed form are utilized in methods for the determination of total protein concentrations in biological samples such as blood plasma.

- **Enzyme Assays:** Its primary application is in assays for detecting and quantifying esterase activity. This is valuable in various research contexts, including studies on enzyme kinetics and inhibitor screening.
- **Urine Analysis:** It serves as an acid-base indicator for the detection of protein in urine, a method based on the "protein error" of indicators.
- **Drug Screening:** A colorimetric screening test using a tetrabromophenolphthalein reagent has been developed for detecting basic drugs in urine.

## Experimental Protocol: Spectrophotometric Esterase Assay

The following provides a generalized protocol for the use of **Tetrabromophenolphthalein ethyl ester** in a spectrophotometric esterase assay. Researchers should optimize concentrations and incubation times based on the specific enzyme and experimental conditions.

### Materials:

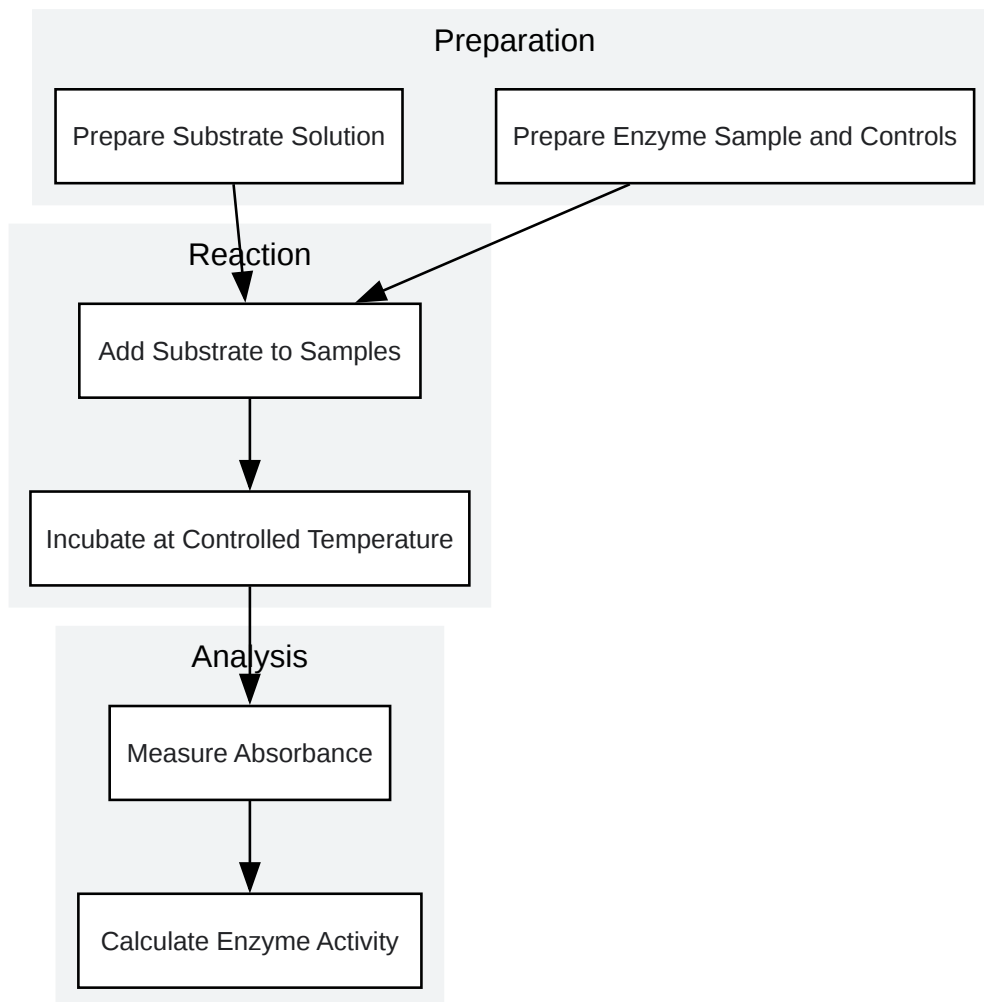
- **Tetrabromophenolphthalein ethyl ester** solution (substrate)
- Buffer solution (e.g., phosphate-buffered saline, pH 7.4)
- Esterase-containing sample (e.g., cell lysate, purified enzyme)
- Microplate reader or spectrophotometer

### Procedure:

- Prepare a working solution of the **Tetrabromophenolphthalein ethyl ester** substrate in an appropriate buffer. The final concentration will need to be optimized but is typically in the micromolar range.
- Pipette the enzyme sample into the wells of a microplate. Include appropriate controls such as a buffer-only blank and a positive control with a known amount of esterase.

- Initiate the reaction by adding the substrate solution to all wells.
- Incubate the plate at a controlled temperature (e.g., 37°C) for a specific period. The incubation time will depend on the activity of the enzyme.
- Measure the absorbance of the colored product at its maximum absorbance wavelength ( $\lambda_{\text{max}}$ ), which is typically around 590-600 nm.
- Calculate the esterase activity based on the change in absorbance over time, using a standard curve if absolute quantification is required.

## Workflow for a Spectrophotometric Esterase Assay



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Generalized workflow for an esterase assay.

## Safety and Handling

**Tetrabromophenolphthalein ethyl ester** is a chemical reagent and should be handled with appropriate laboratory precautions. It may cause skin and eye irritation.<sup>[4]</sup> Standard personal protective equipment, including gloves, safety glasses, and a lab coat, should be worn when handling the compound. It should be stored in a cool, dry, and well-ventilated place, away from

strong oxidizing agents.[5] For detailed safety information, refer to the manufacturer's Safety Data Sheet (SDS).

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## References

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